

Personal protective equipment for handling 3'-Chloroacetophenone

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Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B045991

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Essential Safety and Handling Guide for 3'-Chloroacetophenone

This guide provides immediate, essential safety and logistical information for handling **3'-Chloroacetophenone** (CAS No. 99-02-5) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

Immediate Safety Information: Hazard Overview

3'-Chloroacetophenone is a hazardous chemical that requires careful handling. It is a clear, colorless to light yellow liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) The primary hazards are:

- Acute Toxicity: Harmful if swallowed and may be fatal if inhaled.[\[1\]](#)[\[2\]](#)
- Irritation: Causes serious eye irritation, skin irritation, and respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is a lachrymator, a substance that causes tearing.[\[1\]](#)
- Sensitization: May cause an allergic skin reaction.[\[1\]](#)
- Other: The complete toxicological properties of this material have not been fully investigated.[\[1\]](#)

Physical and Chemical Properties[\[2\]](#)[\[3\]](#)[\[5\]](#)

CAS Number	99-02-5
Molecular Formula	C8H7ClO
Molecular Weight	154.59 g/mol
Appearance	Clear colorless to light yellow liquid
Boiling Point	227 - 229 °C
Flash Point	105 °C (221 °F)
Density	1.191 g/mL at 25 °C

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, are the primary means of exposure control, supplemented by the following PPE.

Task / Area	Required Personal Protective Equipment
Eye/Face Protection	Chemical splash goggles must be worn at all times. [1] [6]
Hand Protection	Butyl rubber gloves are recommended. [1] Always inspect gloves prior to use.
Skin and Body Protection	A chemical-resistant apron and appropriate protective clothing to prevent skin exposure. [1] [6]
Respiratory Protection	All handling must be conducted in a certified chemical fume hood. [1] [2] If exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is required. [1] [6]

Safe Handling Protocol

Adherence to a strict protocol is essential for minimizing risk. Facilities must be equipped with an eyewash station and a safety shower.[1][6]

Step 1: Preparation

- Confirm that a certified chemical fume hood is available and functioning correctly.
- Ensure an eyewash station and safety shower are accessible and unobstructed.[1]
- Gather all necessary materials, including the chemical, glassware, and spill cleanup kit.
- Put on all required PPE as specified in the table above.

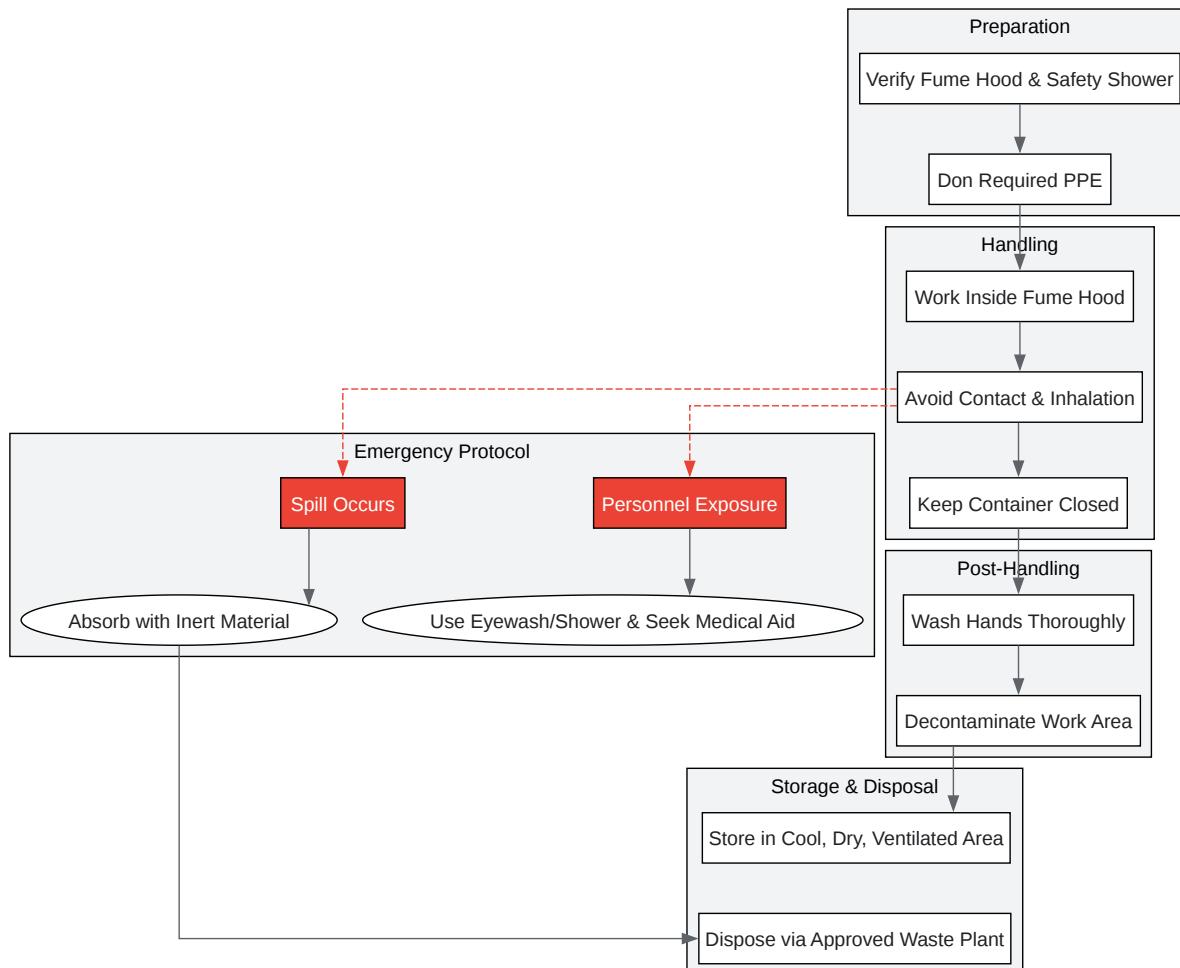
Step 2: Handling **3'-Chloroacetophenone**

- Conduct all work within the chemical fume hood to minimize inhalation risk.[1]
- Keep the container tightly closed when not in use.[1][5]
- Avoid all contact with eyes, skin, and clothing.[1][5]
- Do not eat, drink, or smoke in the handling area.[2][4]
- Use caution as the material is moisture-sensitive.[1]

Step 3: Post-Handling

- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2]
- Decontaminate all work surfaces.
- Properly store or dispose of the chemical (see sections 4 and 6).
- Remove and properly dispose of gloves.
- Wash any contaminated clothing before reuse.[1][5]

Operational Workflow Diagram

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Caption: Workflow for safe handling and disposal of **3'-Chloroacetophenone**.

Storage and Incompatibilities

- Storage Conditions: Store in a tightly closed container in a cool, dry, well-ventilated area.[[1](#)][[3](#)][[5](#)] The storage area should be secure and accessible only to authorized personnel.[[7](#)]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[[1](#)][[2](#)]
- Conditions to Avoid: Avoid excess heat and moisture.[[1](#)]

Emergency Procedures

Spill Response

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.[[1](#)]
- Remove all sources of ignition.[[1](#)]
- Wearing full PPE, absorb the spill with an inert material such as vermiculite, sand, or earth. [[1](#)]
- Collect the absorbed material into a suitable, closed container for disposal.[[1](#)]
- Do not allow the spill to enter drains or waterways.[[1](#)]

First-Aid Measures

- Inhalation: Immediately move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[[1](#)][[2](#)]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[[1](#)][[2](#)]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[[1](#)][[2](#)]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1][2][8]

Disposal Plan

Chemical waste must be handled as hazardous.

- All waste containing **3'-Chloroacetophenone** must be collected in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.[7]
- Disposal must be conducted through an approved hazardous waste disposal plant.[2][4][7]
- Follow all federal (US EPA 40 CFR Parts 261.3), state, and local regulations for hazardous waste disposal.[1]

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